

Unveiling the Thermodynamic Landscape of Trichlorofluoromethane: A Technical Guide

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Compound of Interest

Compound Name: Trichlorofluoromethane

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This technical guide provides a comprehensive overview of the thermodynamic properties of **Trichlorofluoromethane** (CCl_3F), also known as R-11 or CFC-11. Aimed at researchers, scientists, and professionals in drug development and related fields, this document consolidates critical data, outlines experimental methodologies for its determination, and presents a visual representation of its phase behavior.

Core Thermodynamic Properties

Trichlorofluoromethane is a chlorofluorocarbon that has historically seen wide use as a refrigerant. Its thermodynamic behavior is crucial for understanding its applications and environmental impact. The following tables summarize key thermodynamic properties of **Trichlorofluoromethane** at various temperatures, compiled from critically evaluated data.

Saturated Trichlorofluoromethane Properties

The following table presents the properties of saturated **Trichlorofluoromethane** liquid and vapor at different temperatures.

Temperature (°C)	Vapor Pressure (kPa)	Liquid Density (kg/m ³)	Vapor Density (kg/m ³)	Enthalpy of Vaporization (kJ/kg)
-20	28.9	1578.1	1.95	195.6
0	67.2	1527.8	4.21	188.4
20	131.0[1]	1476.3	7.78	181.0
23.77 (Boiling Point)	101.325	1479.328[2]	-	181.358[2]
30	179.1[1]	1450.0	10.2	176.5
50	320.1	1396.8	17.5	166.7
100	1040	1255.0	51.1	140.2
150	2560	1078.0	122.0	104.7
198.05 (Critical Temp.)	4408[2]	553.90[2]	553.90	0

Note: Data is compiled and interpolated from various sources, including the NIST WebBook and other chemical property databases.[2][3][4] Values at the boiling point and critical point are specified where available.

Specific Heat Capacity of Liquid Trichlorofluoromethane

The specific heat capacity of liquid **Trichlorofluoromethane** is a key parameter in heat transfer calculations.

Temperature (°C)	Specific Heat Capacity (kJ/kg·K)
30	0.87
86	0.21

Source: Compiled from various engineering handbooks and property databases.[5]

Experimental Determination of Thermodynamic Properties

The accurate measurement of thermodynamic properties is fundamental to chemical engineering and process design. The data presented in this guide are determined through established experimental protocols.

Vapor Pressure Measurement

The vapor pressure of **Trichlorofluoromethane** can be determined using various methods, including:

- **Static Method:** A sample of the substance is placed in a container with a pressure measuring device. The container is evacuated to remove air and then thermostated at the desired temperature. The pressure at which the liquid and vapor phases are in equilibrium is recorded as the vapor pressure.
- **Dynamic Method (Ebulliometry):** This method involves measuring the boiling temperature of the liquid at a controlled pressure. An ebulliometer is used to maintain a constant pressure over the boiling liquid, and the corresponding temperature is measured with high precision.
- **Gas Saturation Method:** A stream of an inert gas is passed through a sample of the liquid at a constant temperature and pressure. The gas becomes saturated with the vapor of the substance. By measuring the amount of vapor transported by a known volume of the gas, the partial pressure of the vapor, and thus the vapor pressure, can be calculated.

Density Measurement

The density of liquid and vapor **Trichlorofluoromethane** is typically measured using:

- **Vibrating Tube Densimeter:** This instrument measures the density of a fluid by relating it to the oscillation frequency of a U-shaped tube through which the fluid is flowing. The tube is electronically excited to vibrate at its natural frequency, which changes with the mass of the fluid inside.
- **Pycnometry:** A pycnometer, a flask with a precisely known volume, is weighed empty, then filled with the substance, and weighed again. The density is calculated from the mass of the

substance and the known volume of the pycnometer. This method is highly accurate for liquids.

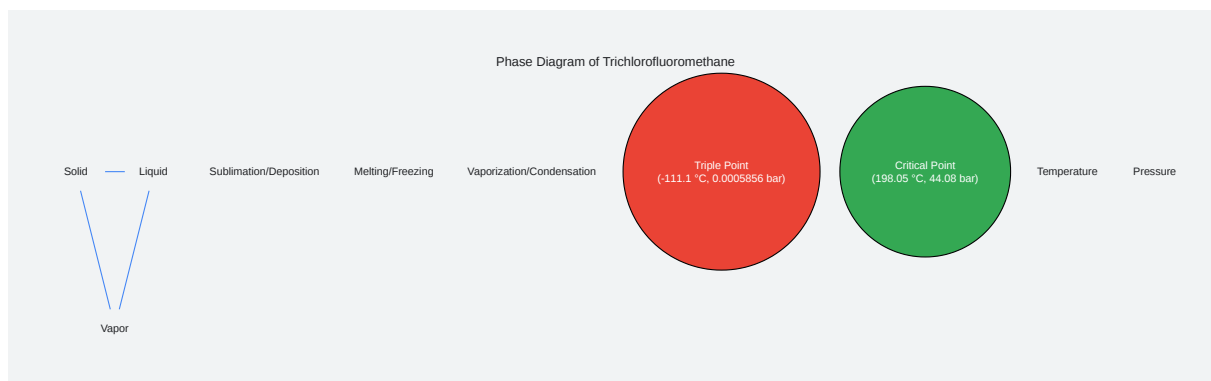
Heat Capacity Measurement

The specific heat capacity is determined using calorimetry:

- **Adiabatic Calorimetry:** A known quantity of the substance is placed in a calorimeter, and a measured amount of heat is supplied electrically. The resulting temperature rise is measured. The calorimeter is designed to minimize heat exchange with the surroundings, allowing for the calculation of the heat capacity from the energy input and the temperature change.
- **Differential Scanning Calorimetry (DSC):** This technique measures the difference in the amount of heat required to increase the temperature of a sample and a reference. The heat capacity of the sample can be determined by comparing its heat flow curve with that of a known standard.

Phase Behavior of Trichlorofluoromethane

The relationship between the solid, liquid, and gaseous phases of **Trichlorofluoromethane** as a function of temperature and pressure is a fundamental thermodynamic concept. The following diagram illustrates these phase transitions.



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Caption: Phase diagram illustrating the states of **Trichlorofluoromethane**.

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